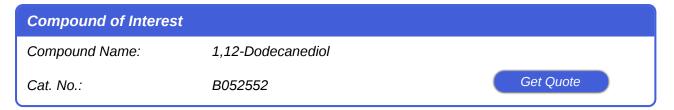


An In-depth Technical Guide to the Physical Properties of 1,12-Dodecanediol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **1,12-dodecanediol**, a long-chain aliphatic diol of significant interest in various scientific and industrial applications, including polymer synthesis, cosmetics, and pharmaceutical formulations. This document collates and presents key physical data, details established experimental protocols for the determination of these properties, and offers visual representations to elucidate the phase transitions of this compound.

Core Physical and Chemical Properties

1,12-Dodecanediol, with the chemical formula C₁₂H₂₆O₂, is a waxy, crystalline solid at room temperature. Its linear structure, featuring hydroxyl groups at both ends of a twelve-carbon chain, imparts both hydrophilic and lipophilic characteristics, influencing its solubility and thermal behavior.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **1,12-dodecanediol**, compiled from various chemical data sources.

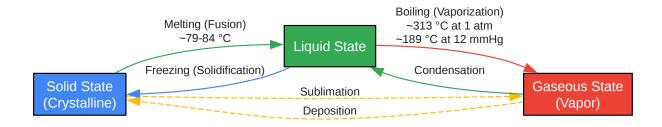


Property	Value	Notes
Molecular Formula	C12H26O2	
Molecular Weight	202.33 g/mol [1][2]	_
Appearance	White powder or flakes[1][3]	At standard conditions
Melting Point	79 - 84 °C[1]	Range observed in multiple sources
81.30 °C[4]	At 760 mm Hg	
79 - 81 °C	Lit. value	_
Boiling Point	313.33 °C (estimated)[4]	At 760 mm Hg (atmospheric pressure)
188 - 190 °C[1]	At 12 mm Hg	
189 °C	At 12 mm Hg	_
Density	1.032 g/cm ³ [1]	_
Solubility	Soluble in alcohol and warm ether.[5][6] Insoluble in water and petroleum ether.[5][6]	
Water: 28.81 mg/L at 25 °C (estimated)[4]		_
Enthalpy of Fusion (ΔfusH)	51.2 kJ/mol[7]	At 352 K
Vapor Pressure	0 Pa at 20 °C[5]	
Flash Point	151.10 °C (estimated)[4]	TCC (Tag Closed Cup)
Autoignition Temperature	300 °C[5]	

Phase Transitions of 1,12-Dodecanediol

The physical state of **1,12-dodecanediol** is dependent on temperature and pressure. The following diagram illustrates the transitions between its solid, liquid, and gaseous phases.





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Phase transitions of **1,12-dodecanediol**.

Experimental Protocols for Property Determination

The following sections describe standardized methodologies for determining the melting and boiling points of a solid organic compound like **1,12-dodecanediol**.

Melting Point Determination (Capillary Method)

This method is a widely accepted and accurate technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (digital or manual)
- Glass capillary tubes (sealed at one end)
- Sample of 1,12-dodecanediol (finely powdered)
- Mortar and pestle (optional, for powdering the sample)
- Thermometer (calibrated)

Procedure:

 Sample Preparation: A small amount of 1,12-dodecanediol is finely powdered. The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is obtained.



- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus next to the thermometer.
- Heating: The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as
 the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the
 onset of melting. The temperature at which the entire solid has transitioned to a clear liquid is
 recorded as the completion of melting. The melting point is reported as this range.

Boiling Point Determination at Reduced Pressure (Micro-method)

Due to the high boiling point of **1,12-dodecanediol** at atmospheric pressure, which can lead to decomposition, its boiling point is often determined under reduced pressure.

Apparatus:

- · Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath)
- Vacuum source and manometer
- Apparatus for holding the assembly (e.g., Thiele tube or similar)

Procedure:

- Sample Preparation: A small amount (a few milliliters) of molten 1,12-dodecanediol is
 placed in the small test tube.
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.



- Apparatus Assembly: The test tube is attached to a thermometer, and the assembly is placed
 in a heating bath. The entire system is connected to a vacuum source and a manometer to
 control and measure the pressure.
- Heating and Observation: The system is evacuated to the desired pressure (e.g., 12 mm Hg). The heating bath is then gently heated. As the temperature rises, air trapped in the capillary tube will be expelled. When the boiling point is reached, a continuous stream of bubbles will emerge from the open end of the capillary tube.
- Cooling and Measurement: The heating is then discontinued, and the bath is allowed to cool
 slowly. The boiling point is the temperature at which the bubbling ceases and the liquid just
 begins to be drawn back into the capillary tube. This temperature and the corresponding
 pressure are recorded.

This in-depth guide provides essential data and methodologies for professionals working with **1,12-dodecanediol**, facilitating its effective use in research, development, and various industrial applications.

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